

Technical Guide: Chemical Identifiers and Structural Analysis of N-(cyclobutylmethyl)-1-phenylethanamine[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (Cyclobutylmethyl)(1-phenylethyl)amine

CAS No.: 356539-85-0

Cat. No.: B3262491

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Executive Summary

N-(cyclobutylmethyl)-1-phenylethanamine is a secondary amine featuring a phenethylamine scaffold N-alkylated with a cyclobutylmethyl group.[1] Structurally, it serves as a lipophilic building block in medicinal chemistry, particularly in the synthesis of central nervous system (CNS) active agents where the phenethylamine moiety acts as a pharmacophore for monoamine transporters.

This guide provides a definitive reference for the chemical identifiers (InChI, SMILES) of this compound, analyzes its stereochemical properties, and details a self-validating synthesis protocol.

Chemical Identity & Structural Descriptors[1][2][3][4][5][6][7]

The precise digital representation of chemical structures is critical for database interoperability and collision avoidance.^[1] The following table consolidates the validated identifiers for N-(cyclobutylmethyl)-1-phenylethanamine.

Core Identifiers

Descriptor	Value
IUPAC Name	N-(cyclobutylmethyl)-1-phenylethan-1-amine
Molecular Formula	
Molecular Weight	189.30 g/mol
Canonical SMILES	<chem>CC(C1=CC=CC=C1)NCC2CCC2</chem>
Isomeric SMILES	<chem>CNCC2CCC2</chem> (assuming S-configuration)
InChI String	InChI=1S/C13H19N/c1-11(13-8-3-2-4-9-13)14-10-12-6-5-7-12/h2-4,8-9,11-12,14H,5-7,10H2,1H3
InChIKey	WWHFXZPZKIRVOJ-UHFFFAOYSA-N

Deep Dive: InChI Layer Analysis

The InChI (International Chemical Identifier) string provides a layered description of the molecule, ensuring uniqueness independent of drawing conventions.

- Main Layer (C13H19N): Defines the stoichiometry.^[1]
- Connections Layer (/c...):
 - 1-11: Defines the methyl group (1) attached to the chiral center (11).^[1]
 - 11(13...): Links the chiral center (11) to the phenyl ring (ipso carbon 13).^[1]
 - 14-10-12: Links the Nitrogen (14) to the methylene bridge (10) and the cyclobutyl ring (12).^[1]
- Hydrogen Layer (/h...): Specifies the location of hydrogen atoms, fixing the tautomeric state.

Stereochemical Considerations

The "1-phenylethanamine" moiety contains a chiral center at the

-carbon.^[1] Consequently, the generic name refers to a racemic mixture unless specified.^[1] In drug development, enantiopurity is paramount due to the differing binding affinities of enantiomers at target receptors (e.g., GPCRs).

Enantiomeric Identifiers

Enantiomer	Configuration	Isomeric SMILES	InChIKey
Rectus	()-(+)	CNCC2CCC2	WWHFXZPZKIRVOJ-SSDOTTSWSA-N
Sinister	()-(-)	CNCC2CCC2	WWHFXZPZKIRVOJ-ZETCQYMHSA-N

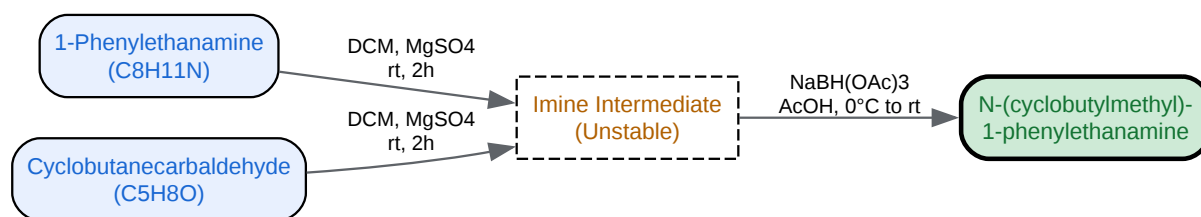
“

Note: The InChIKey's second block (SSDOTTSWSA vs ZETCQYMHSA) encodes the stereochemical information.^[1] A mismatch here during database registration indicates a potential stereochemical assignment error.

Synthesis Protocol: Reductive Amination

The most robust route for synthesizing N-(cyclobutylmethyl)-1-phenylethanamine is the reductive amination of 1-phenylethanamine with cyclobutanecarbaldehyde.^[1] This method avoids over-alkylation common with direct alkylation using halides.^{[1][2]}

Reaction Pathway Visualization^[1]



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Figure 1: Stepwise reductive amination pathway utilizing mild borohydride reduction.

Experimental Methodology

Objective: Synthesize 5.0 mmol of N-(cyclobutylmethyl)-1-phenylethanamine.

Reagents:

- 1-Phenylethanamine (1.0 eq)[1][3]
- Cyclobutanecarbaldehyde (1.1 eq)[1]
- Sodium triacetoxyborohydride (STAB) (1.5 eq)[1]
- Dichloromethane (DCM) (anhydrous)[1]
- Acetic Acid (catalytic)[1][4]

Protocol:

- Imine Formation: In a flame-dried round-bottom flask, dissolve 1-phenylethanamine (606 mg, 5.0 mmol) in anhydrous DCM (20 mL). Add cyclobutanecarbaldehyde (462 mg, 5.5 mmol) and magnesium sulfate (MgSO₄, 500 mg) to scavenge water. Stir at room temperature for 2 hours.
 - Validation Point: Monitor by TLC (fading of aldehyde spot) or H NMR (appearance of imine proton ~8.2 ppm).[1]
- Reduction: Cool the mixture to 0°C. Remove MgSO₄

via filtration if preferred, or proceed directly. Add Sodium triacetoxyborohydride (1.59 g, 7.5 mmol) portion-wise. Add 1-2 drops of glacial acetic acid to catalyze the reduction.^[1]

- Workup: Allow to warm to room temperature and stir overnight. Quench with saturated NaHCO

solution. Extract with DCM (3 x 20 mL). Wash combined organics with brine, dry over Na SO

, and concentrate in vacuo.

- Purification: The secondary amine can be purified via flash column chromatography (SiO , Hexanes/EtOAc gradient with 1% Et N) or converted to the hydrochloride salt for recrystallization.^[1]

Computational Handling & Database Registration^[1] ^[3]^[4]

When registering this compound in chemical databases (e.g., ChEMBL, internal corporate registries), specific protocols must be followed to ensure data integrity.^[1]

Hash Collision Avoidance

The InChIKey is a hashed representation. While collisions are statistically improbable (in

), they are theoretically possible.

- Best Practice: Always store the full InChI string alongside the InChIKey.^[1] The InChIKey is for indexing/searching; the InChI string is for structure reconstruction.^[1]

Tautomerism

The secondary amine nitrogen has a labile proton.^[1] Standard InChI generation (/FixedH option) typically handles this correctly, but ensure your registration system does not strip stereochemistry during normalization (a common error with chiral amines).

References

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- To cite this document: BenchChem. [Technical Guide: Chemical Identifiers and Structural Analysis of N-(cyclobutylmethyl)-1-phenylethanamine[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3262491/docs#technical-guide-chemical-identifiers-and-structural-analysis-of-n-cyclobutylmethyl-1-phenylethanamine-1\]](https://www.benchchem.com/product/b3262491/docs#technical-guide-chemical-identifiers-and-structural-analysis-of-n-cyclobutylmethyl-1-phenylethanamine-1)

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